

Lincomycin hydrochloride monohydrate stability in aqueous solution

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Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

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Stability Data of Lincomycin Hydrochloride in Aqueous Solutions

The following tables summarize key quantitative stability data from research findings.

Table 1: Stability in Intravenous Solutions at 25°C [1] Data shows less than 5% degradation over 31 days under these conditions.

Intravenous Solution	Storage Temperature	Duration	Remaining Lincomycin
0.9% Sodium Chloride	25°C	31 days	>95%
5% Glucose	25°C	31 days	>95%
10% Glucose	25°C	31 days	>95%
Sodium Lactate (Hartmann's)	25°C	31 days	>95%

Table 2: Forced Degradation and pH Impact [1] Shelf life calculated based on degradation kinetics at 80°C.

Condition	Details	Degradation / Stability
Optimal pH	pH 4 (at 80°C)	Most stable (Calculated shelf-life: 4.59 days)
Low pH	pH 2 (at 80°C)	Least stable (Calculated shelf-life: 0.38 days)
Acidic vs. Basic	60°C in Acid vs. Base	Less rapid degradation in acid than in base
Oxidative Stress	Hydrogen Peroxide at 60°C	Rapid degradation

Table 3: Other Stress Conditions [2] Studies using UV spectroscopy reported degradation rates under various stress conditions.

Stress Condition	Details	Remaining Lincomycin
UV Light Exposure	30 minutes	~70.0%
Dry Heat	50°C for 30 minutes	~70.1%
Acidic Medium	0.1N HCl	~80.6%
Basic Medium	0.1N NaOH	~110.2% (Indicating stability, possible assay interference)

Experimental Protocol for Assessing Stability in IV Solutions

This detailed protocol is adapted from stability studies that determined lincomycin's shelf-life in common parenteral fluids [1].

Scope and Purpose

This protocol describes the procedure for evaluating the chemical stability of lincomycin hydrochloride when diluted in various intravenous solutions and stored at room temperature for up to 31 days.

Experimental Materials

- **Drug Product:** Lincomycin hydrochloride injection (e.g., 600 mg/2 mL).
- **Diluents:** Sterile versions of:
 - 0.9% w/v Sodium Chloride Injection
 - 5% w/v Glucose Injection
 - 10% w/v Glucose Injection
 - Compound Sodium Lactate Injection (Hartmann's Solution)
- **Equipment:**
 - Class A volumetric flasks or glass vials with polypropylene stoppers.
 - Sterile plastic syringes and needles.
 - Precision water bath capable of maintaining $25.0 \pm 0.1^\circ\text{C}$.
 - pH meter with appropriate calibration buffers.
 - HPLC system with a C18 reverse-phase column and UV detector.

Procedure

- **Solution Preparation:** Using aseptic technique, transfer a measured volume of lincomycin injection (e.g., 0.4 mL) into a 200 mL volumetric flask. Dilute to volume with the IV solution under test. Mix thoroughly.
- **Storage:** Seal the flask and store it in a controlled-temperature water bath at $25.0 \pm 0.1^\circ\text{C}$ under standard laboratory lighting.
- **Sampling:** Immediately after preparation (Time 0), and at pre-defined time points (e.g., 1, 4, 7, 11, 14, 24, and 31 days), withdraw duplicate 5 mL samples from the flask.
- **Analysis:**
 - Measure the pH of one sample.
 - Analyze all samples by HPLC in triplicate. The typical HPLC conditions are:
 - **Mobile Phase:** 8% acetonitrile in 50 mM aqueous phosphoric acid, adjusted to pH 3.0.
 - **Flow Rate:** 1.5 mL/min.
 - **Detection:** UV at 220 nm.
 - **Retention Time:** ~11.7 minutes.

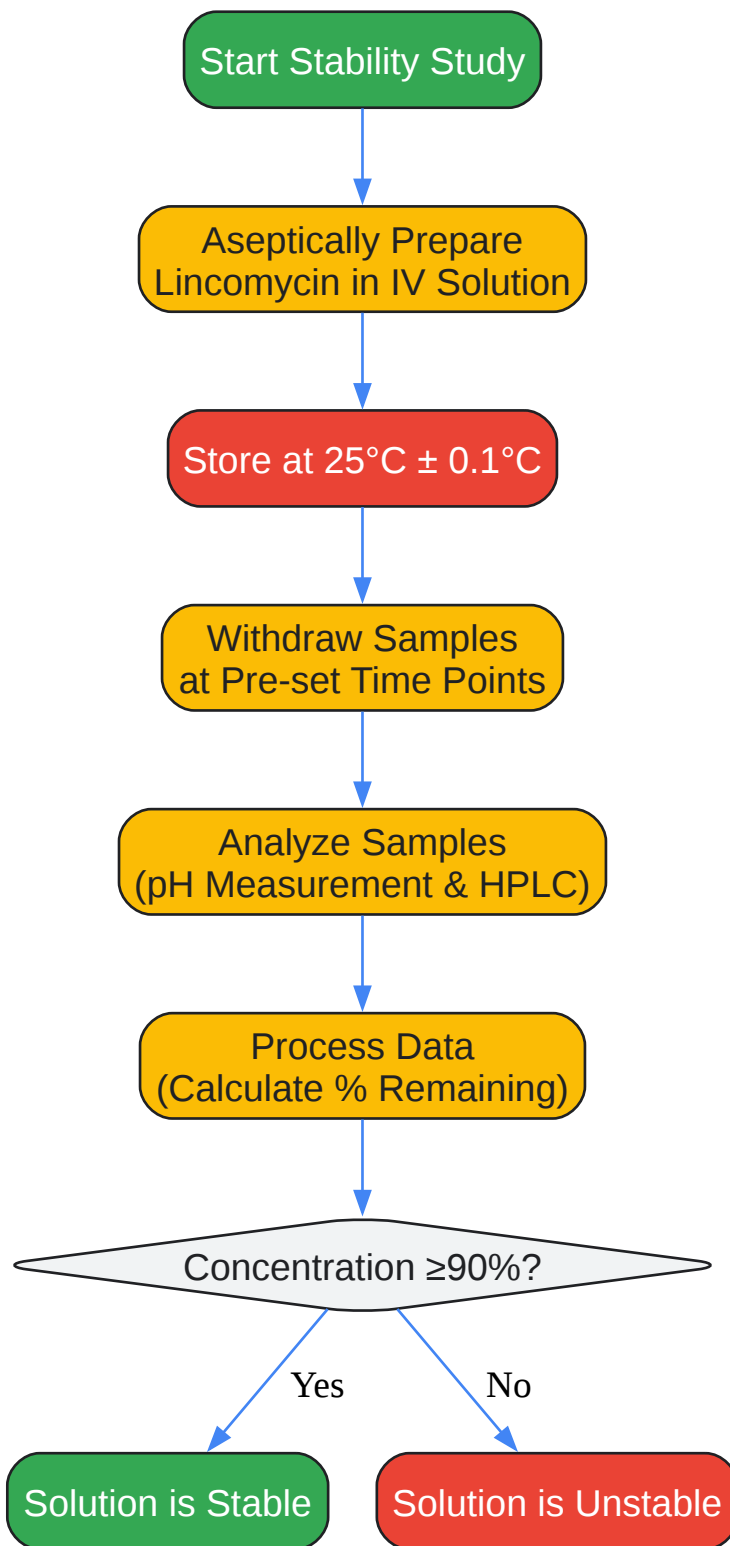
Data Analysis

- Plot the mean lincomycin concentration over time.
- Determine the degradation rate constant using pseudo-first-order kinetics if significant degradation is observed.

- The solution is considered stable if it retains $\geq 90\%$ of the initial lincomycin concentration [2].

Experimental Workflow for Stability Assessment

The diagram below outlines the key steps for conducting a stability study of lincomycin hydrochloride in aqueous solutions.



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Protocol for Forced Degradation and pH Stability Profiling

This protocol outlines how to determine the intrinsic stability of lincomycin hydrochloride under various stress conditions to identify degradation pathways and optimal pH [1].

Scope and Purpose

To investigate the effect of pH and specific stressors on the degradation rate of lincomycin hydrochloride at elevated temperatures to model long-term stability.

Experimental Materials

- **Buffer Solutions:** Prepare solutions at pH 2.0 (HCl), 3.1 (Citrate), 4.0 (Acetate), 6.1 (Phosphate), and 8.0 (Phosphate). Adjust all to an ionic strength of 0.5 with sodium chloride.
- **Stress Reagents:** 0.1M HCl, 0.1M NaOH, and 0.3% w/v Hydrogen Peroxide (H₂O₂).
- **Equipment:** High-temperature water bath (capable of 60°C and 80°C ± 0.2°C), HPLC system.

Procedure

- **pH Stability:**
 - Prepare lincomycin solutions (e.g., 0.6 mg/mL) in each buffer solution.
 - Store the solutions in a water bath at 80.0 ± 0.2°C.
 - Withdraw samples at appropriate time intervals and analyze immediately by HPLC.
- **Forced Degradation:**
 - Prepare lincomycin solutions and stress with 0.1M HCl, 0.1M NaOH, and 0.3% H₂O₂.
 - Heat the solutions at 60.0 ± 0.2°C for a set period (e.g., 1-24 hours).
 - Neutralize the acid and base samples upon removal from heat before HPLC analysis.

Data Analysis

- Plot the natural logarithm of concentration versus time for each pH condition.
- The slope of the linear plot is the degradation rate constant (k).

- Calculate the shelf-life (t_{90}) for each condition using the formula: $t_{90} = 0.105 / k$.

Degradation Pathways and Mechanisms

Understanding the factors that lead to lincomycin degradation is crucial for ensuring drug product stability.

- **pH Dependency:** Lincomycin hydrolysis follows first-order kinetics and is highly pH-dependent. The degradation rate is slowest around **pH 4**, making this the optimal condition for maximum stability. The molecule is most unstable under strong alkaline conditions and at very low pH (e.g., pH 2) [1].
- **Oxidative Degradation:** Lincomycin is highly susceptible to oxidative stress, degrading rapidly in the presence of hydrogen peroxide [1].
- **Photocatalytic Degradation:** In the environment, lincomycin can be broken down by processes like photocatalysis with TiO₂ or ZnO, leading to multiple organic degradation products, some of which may retain ecotoxic properties [3].

Key Recommendations for Application

- **For IV Infusion Solutions:** When diluting lincomycin hydrochloride in 0.9% sodium chloride, 5% glucose, or Hartmann's solution, the prepared bag is chemically stable for **at least 31 days when stored at 25°C** [1]. Always adhere to institutional policies regarding beyond-use dating.
- **For Optimal Formulation:** To maximize the shelf-life of aqueous formulations, target a **pH of approximately 4.0** [1].
- **For Handling and Storage:** Protect lincomycin solutions from intense UV light and high temperatures, as these factors can accelerate degradation [2]. Avoid contact with oxidizing agents.

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To cite this document: Smolecule. [Lincomycin hydrochloride monohydrate stability in aqueous solution]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b533200#lincomycin-hydrochloride-monohydrate-stability-in-aqueous-solution>]

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